

A Guide to the Safe Disposal of 2-(Methylsulfonyl)benzenesulfonyl Chloride

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Compound of Interest

Compound Name: 2-(Methylsulfonyl)benzenesulfonyl chloride

Cat. No.: B1586236

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This document provides essential safety and logistical information for the proper handling and disposal of **2-(Methylsulfonyl)benzenesulfonyl chloride** (CAS No. 89265-35-0). Tailored for researchers, scientists, and drug development professionals, this guide emphasizes procedural steps grounded in chemical reactivity and established safety protocols to ensure personnel safety and environmental compliance.

Core Hazard Assessment and Chemical Profile

2-(Methylsulfonyl)benzenesulfonyl chloride is a corrosive, water-reactive organic solid[1]. Its primary hazard stems from the high reactivity of the sulfonyl chloride functional group. Understanding this reactivity is crucial for safe handling and disposal.

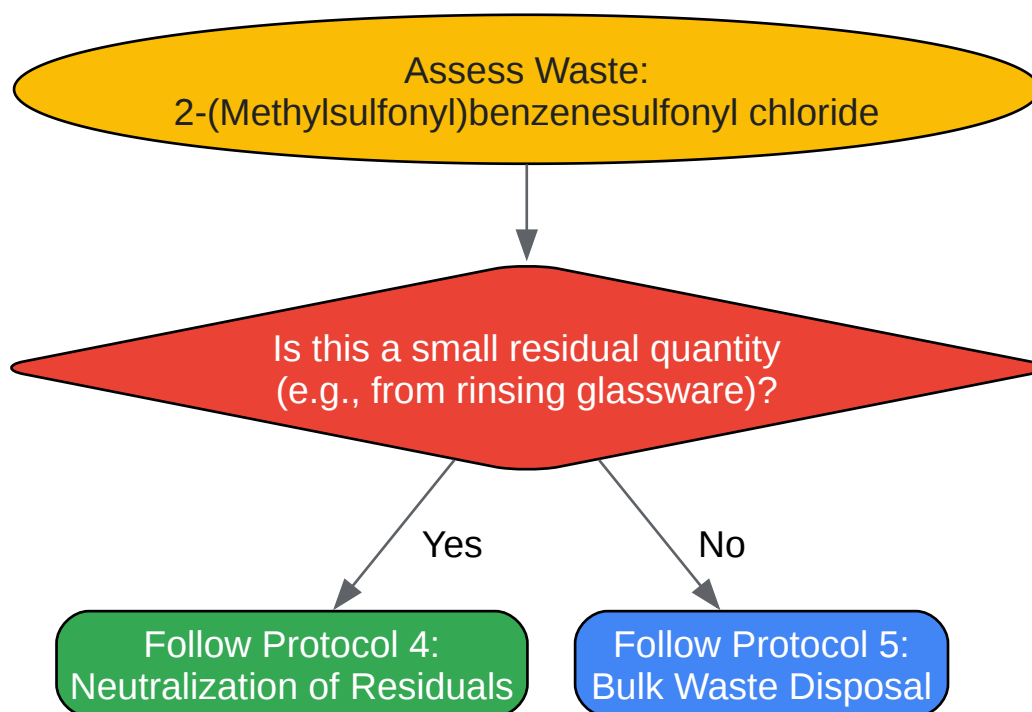
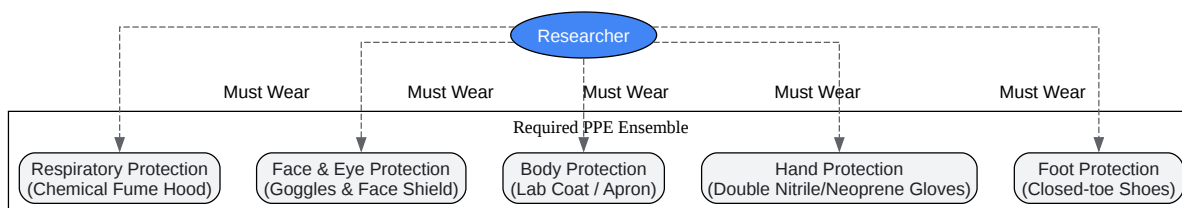
Causality of Hazards: The sulfonyl chloride moiety is a potent electrophile. It reacts readily with nucleophiles, including water, alcohols, and amines[2]. Upon contact with water or moisture, it undergoes vigorous hydrolysis to form the corresponding sulfonic acids and hydrochloric acid[3][4]. This reaction is exothermic and can generate corrosive acidic fumes, posing significant inhalation and contact risks[5]. Therefore, all handling and disposal procedures are designed to control this reactivity.

Chemical Property	Identifier/Value
Chemical Name	2-(Methylsulfonyl)benzenesulfonyl chloride
CAS Number	89265-35-0[1]
Molecular Formula	C ₇ H ₇ ClO ₄ S ₂ [1]
Molecular Weight	254.7 g/mol [1]
Primary Hazards	H314: Causes severe skin burns and eye damage[1][6].
Transport Classification	CORROSIVE SOLID, ACIDIC, ORGANIC, N.O.S.[1]
Incompatibilities	Water, strong bases, alcohols, amines, strong oxidizing agents[5][7].

Mandatory Personal Protective Equipment (PPE)

Due to the severe corrosive nature and reactivity of this compound, a comprehensive PPE ensemble is mandatory for all handling and disposal operations[8]. PPE is the final barrier of protection and must be used in conjunction with engineering controls like a chemical fume hood[9].

- **Hand Protection:** Double-gloving with chemical-resistant gloves (e.g., nitrile or neoprene) is required. Inspect gloves for any signs of degradation before use[5][10].
- **Eye and Face Protection:** Chemical safety goggles and a full-face shield must be worn to protect against splashes during transfer and neutralization[5][9].
- **Skin and Body Protection:** A chemical-resistant lab coat or apron over full-length clothing is necessary. Ensure footwear completely covers the foot; open-toed shoes are prohibited[11].
- **Respiratory Protection:** All manipulations must be performed in a certified chemical fume hood. For spill response or situations with potential for significant aerosol generation, a full-face respirator with an acid gas cartridge is essential[5].



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References

- 1. Page loading... [wap.guidechem.com]

- 2. Benzenesulfonyl chloride, 2-[(methylsulfonyl)methyl]- | 103008-53-3 | Benchchem [benchchem.com]
- 3. 2-(METHYLSULFONYL)BENZENESULFONYL CHLORIDE | 89265-35-0 [chemicalbook.com]
- 4. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 5. nbinno.com [nbinno.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. benchchem.com [benchchem.com]
- 9. pppmag.com [pppmag.com]
- 10. file.ambeed.com [file.ambeed.com]
- 11. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
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